

# Essential Safety and Logistical Information for Handling (E)-GW 4064

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (E)-GW 4064

Cat. No.: B1672463

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the personal protective equipment (PPE), operational plans, and disposal of **(E)-GW 4064**, a potent and selective non-steroidal farnesoid X receptor (FXR) agonist.

## Personal Protective Equipment (PPE)

When handling **(E)-GW 4064**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact with the compound.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if handling large quantities or if dust is generated.	Minimizes inhalation of the compound.

## Operational Plan for Handling (E)-GW 4064

A systematic approach to handling **(E)-GW 4064** from receipt to disposal is critical for safety and experimental integrity.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Label the storage area appropriately.

### 2. Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood to minimize inhalation exposure.
- **(E)-GW 4064** is soluble in DMSO and DMF.<sup>[1]</sup>
- Use appropriate labware (e.g., glass vials, pipettes) and ensure it is clean and dry before use.

### 3. Experimental Use:

- Follow the specific protocols for your experiment, ensuring that all procedures involving **(E)-GW 4064** are performed in designated areas.
- Avoid generating dust or aerosols.
- In case of accidental contact, immediately wash the affected area with copious amounts of water.

## Disposal Plan

Proper disposal of **(E)-GW 4064** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

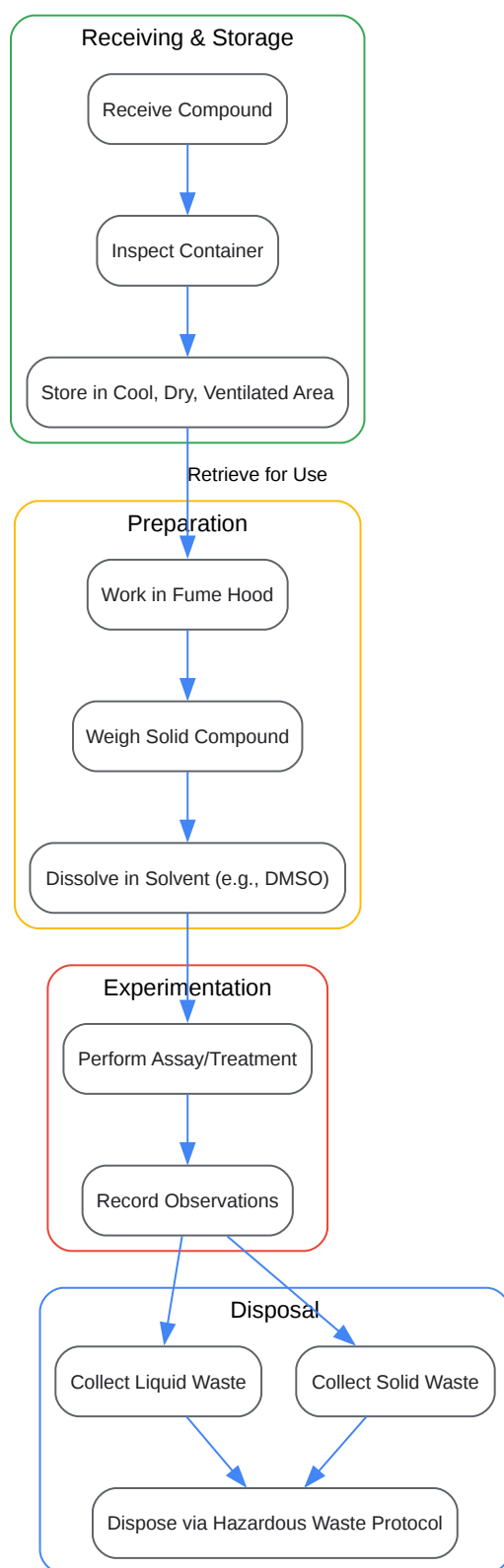
- **Unused Compound:** Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.
- **Contaminated Materials:** Any materials that have come into contact with **(E)-GW 4064**, such as gloves, pipette tips, and empty containers, should be collected in a designated, labeled hazardous waste container.[\[2\]](#)[\[3\]](#)
- **Empty Containers:** Thoroughly rinse empty containers with a suitable solvent (e.g., DMSO, ethanol) three times. Collect the rinsate as hazardous waste. Once cleaned, the container can be disposed of as non-hazardous waste, with the label defaced.[\[2\]](#)

## Quantitative Data

Property	Value	Reference
Molecular Formula	C28H22Cl3NO4	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	542.84 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
EC50 (FXR Agonist)	15 nM	<a href="#">[1]</a>
CAS Number	278779-30-9	<a href="#">[1]</a> <a href="#">[4]</a>

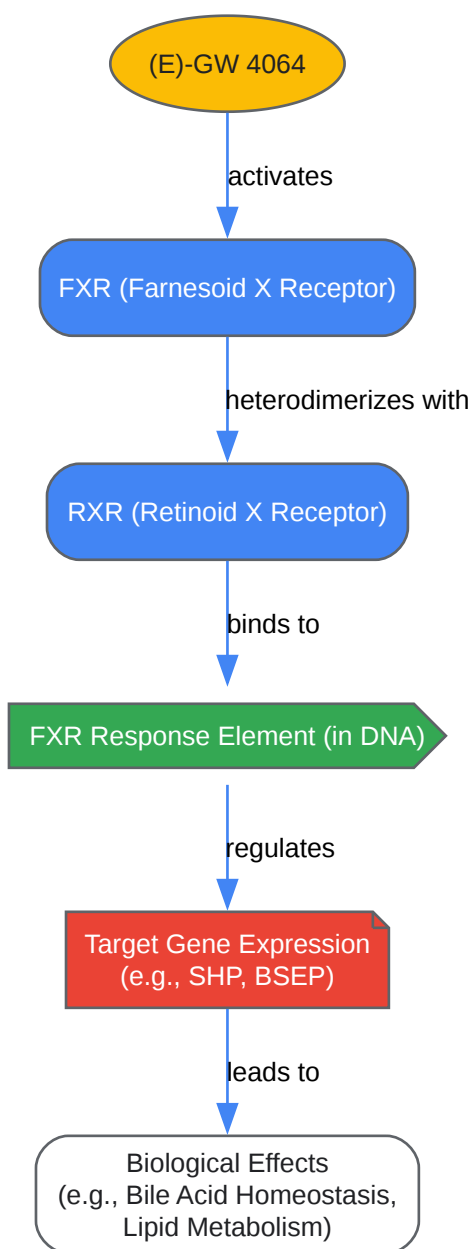
## Experimental Workflow and Signaling Pathway

To visualize the operational and biological context of working with **(E)-GW 4064**, the following diagrams illustrate a typical experimental workflow and the compound's primary signaling pathway.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for handling **(E)-GW 4064**.



[Click to download full resolution via product page](#)

Caption: **(E)-GW 4064** signaling pathway via FXR activation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 3. towson.edu [towson.edu]
- 4. GW 4064 - MedChem Express [bioscience.co.uk]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (E)-GW 4064]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672463#personal-protective-equipment-for-handling-e-gw-4064]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)